

An In-depth Technical Guide to 2,7-Dihydroxy-9-fluorenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dihydroxy-9-fluorenone

Cat. No.: B1308586

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-Dihydroxy-9-fluorenone**, a versatile organic compound with significant applications in medicinal chemistry, materials science, and organic synthesis. This document details its chemical and physical properties, spectral data, synthesis protocols, and biological relevance, presenting the information in a manner accessible to researchers and professionals in the field.

Chemical Identity and Properties

2,7-Dihydroxy-9-fluorenone, identified by the CAS Number 42523-29-5, is a polycyclic aromatic ketone.^[1] Its structure consists of a fluorenone backbone substituted with two hydroxyl groups at the 2 and 7 positions.^[1] This substitution pattern enhances its reactivity and utility as a building block in the synthesis of more complex molecules.^[2]

Synonyms: 2,7-dihydroxy-9H-fluoren-9-one, 2,7-Dihydroxyfluorenone.^[3]

The key physical and chemical properties of **2,7-Dihydroxy-9-fluorenone** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	42523-29-5	[1] [2] [4]
Molecular Formula	C13H8O3	[5]
Molecular Weight	212.20 g/mol	[3]
Appearance	Brown-red to yellow crystalline powder. [1] [4]	Multiple
Melting Point	336-337 °C [5] , 338 °C [6]	[5] [6]
Boiling Point	444.5 °C at 760 mmHg	
Density	1.497 g/cm³	
Solubility	Limited solubility in water; soluble in polar organic solvents like ethanol, methanol, and DMSO. [1] [2] [3]	[1] [2]
pKa	8.87 ± 0.20 (Predicted)	[1]
Storage Temperature	Room Temperature, sealed in a dry environment. [1] [4]	[1] [4]

Detailed spectral analysis is crucial for the identification and characterization of **2,7-Dihydroxy-9-fluorenone**.

Spectral Data Type	Key Features
¹ H NMR (300MHz, DMSO-d6)	δ (ppm): 9.89 (s, 2H), 7.37 (d, J=4.8Hz, 2H), 6.90 (dd, J=4.9, 2.4Hz, 2H), 6.86 (d, J=2.4Hz, 2H). [5]
IR (KBr)	ν (cm ⁻¹): 3388.9, 3360.6 (O-H), 1700.7 (C=O). [5]
ESI-MS	m/z: 211.0 [M-H] ⁻ . [5]

Experimental Protocols: Synthesis of 2,7-Dihydroxy-9-fluorenone

Several synthetic routes for **2,7-Dihydroxy-9-fluorenone** have been reported. Below are detailed protocols for two common methods.

This method involves an intramolecular cyclization reaction.

Materials:

- Methyl 4,4'-dihydroxy-[1,1'-biphenyl]-2-carboxylate (50 g, 0.20 mol)
- Zinc Chloride (ZnCl₂) (50 g, 0.37 mol)
- Polyphosphoric Acid (PPA) (33 mL)
- Water

Procedure:

- Combine Methyl 4,4'-dihydroxy-[1,1'-biphenyl]-2-carboxylate, ZnCl₂, and PPA in a suitable reaction vessel.
- Heat the mixture to 110-120 °C with stirring for 2 hours.[5][7]
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add 500 mL of water to the reaction mixture to precipitate the product.[5][7]
- Collect the precipitate by filtration.
- Dry the collected solid to yield **2,7-dihydroxy-9-fluorenone** as a reddish-brown crystalline powder (Yield: 40 g, 95%).[5]

Synthesis Workflow: From Biphenyl Carboxylate

1. Mix Reactants
Methyl 4,4'-dihydroxy-[1,1'-biphenyl]-2-carboxylate
ZnCl₂
Polyphosphoric Acid

Reaction

2. Heat and Stir
110-120 °C for 2 hours

Completion

3. Cool to Room Temperature

Workup

4. Precipitate with Water
Add 500 mL H₂O

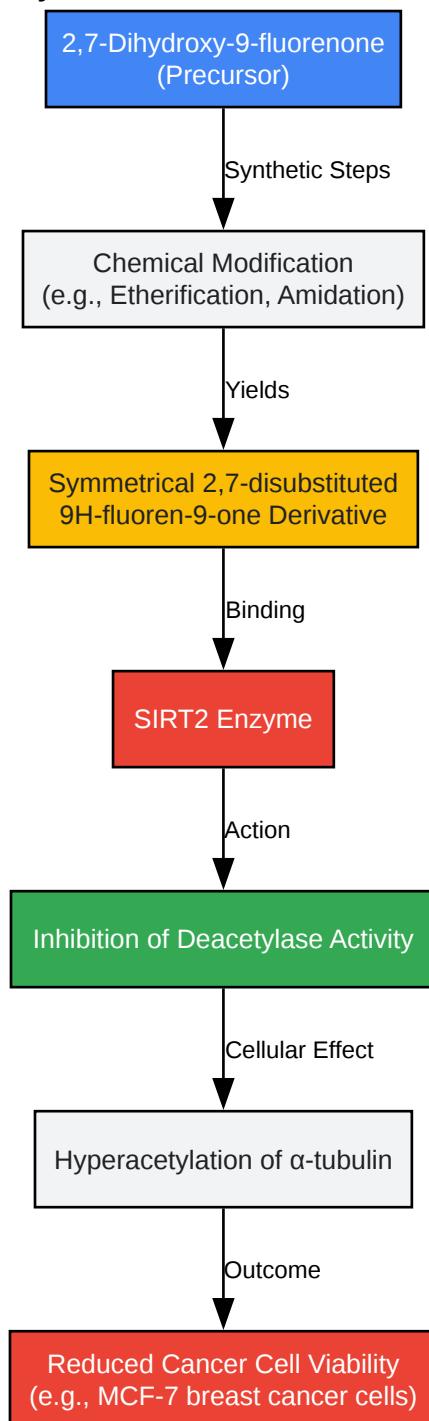
Isolation

5. Filter and Collect Solid

Purification

6. Dry Product
2,7-Dihydroxy-9-fluorenone

Role of 2,7-Dihydroxy-9-fluorenone in SIRT2 Inhibitor Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. innospk.com [innospk.com]
- 3. 2,7-Dihydroxyfluoren-9-one | C13H8O3 | CID 4354181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,7-Dihydroxy-9-fluorenone | 42523-29-5 [sigmaaldrich.com]
- 5. 2,7-Dihydroxy-9-fluorenone synthesis - chemicalbook [chemicalbook.com]
- 6. mascotchem.com [mascotchem.com]
- 7. 2,7-Dihydroxy-9-fluorenone | 42523-29-5 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,7-Dihydroxy-9-fluorenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1308586#2-7-dihydroxy-9-fluorenone-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com